

Application of Vitamin K1-d4 in Nutritional Research: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: Vitamin K1-d4

Cat. No.: B12410918

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Introduction

Vitamin K1 (phylloquinone) is a fat-soluble vitamin essential for blood coagulation and bone metabolism. Understanding its absorption, distribution, metabolism, and excretion (ADME) is crucial for establishing dietary recommendations and developing therapeutic interventions.

Vitamin K1-d4, a deuterated form of Vitamin K1, serves as a powerful tool in nutritional research. As a stable isotope-labeled tracer, it allows for the precise tracking of Vitamin K1's metabolic fate in vivo without the risks associated with radioactive isotopes. This document provides detailed application notes and protocols for the use of **Vitamin K1-d4** in nutritional research, focusing on its application in bioavailability, metabolism studies, and quantitative analysis.

Core Applications of Vitamin K1-d4

The primary application of **Vitamin K1-d4** in nutritional research is as a metabolic tracer to study:

- **Bioavailability and Absorption:** By administering a known amount of **Vitamin K1-d4** orally and measuring its appearance in the bloodstream over time, researchers can accurately determine the rate and extent of Vitamin K1 absorption.

- **Metabolism and Conversion:** Vitamin K1 is metabolically converted to menaquinone-4 (MK-4), another vital form of vitamin K. **Vitamin K1-d4** allows for the direct tracking of this conversion process, providing insights into tissue-specific synthesis of MK-4.
- **Pharmacokinetics:** Detailed pharmacokinetic parameters such as half-life, clearance, and volume of distribution of Vitamin K1 can be determined with high accuracy using **Vitamin K1-d4**.
- **Quantitative Analysis:** In analytical methods like liquid chromatography-tandem mass spectrometry (LC-MS/MS), deuterated standards such as **Vitamin K1-d4** are considered the gold standard for internal standards, ensuring high precision and accuracy in the quantification of endogenous Vitamin K1 in various biological matrices.

Experimental Protocols

Protocol 1: Human Study on the Bioavailability and Conversion of Vitamin K1 to Menaquinone-4 (MK-4) using Vitamin K1-d4

This protocol outlines a typical clinical research study to assess the oral bioavailability of Vitamin K1 and its conversion to MK-4.

1. Study Design and Participants:

- Recruit healthy adult volunteers (n=10-20).
- Participants should maintain their regular diet but avoid foods exceptionally high in vitamin K for one week prior to the study.
- An overnight fast (at least 8 hours) is required before the administration of the tracer.

2. Administration of **Vitamin K1-d4**:

- A single oral dose of **Vitamin K1-d4** (e.g., 1-2 mg) is administered. The tracer is typically formulated in a mixed micelle solution to enhance absorption.

3. Blood Sample Collection:

- Collect venous blood samples into serum or plasma tubes at baseline (pre-dose) and at specified time points post-dose (e.g., 1, 2, 4, 6, 8, 12, 24, 48, and 72 hours).
- Protect blood samples from light immediately after collection, as vitamin K is light-sensitive.

4. Sample Processing and Storage:

- Separate serum or plasma by centrifugation (e.g., 2000 x g for 15 minutes at 4°C).
- Store the resulting serum or plasma samples at -80°C until analysis.

5. Sample Preparation for LC-MS/MS Analysis:

- Liquid-Liquid Extraction:
 - To 500 µL of plasma, add an internal standard (e.g., a different deuterated form of vitamin K, such as Vitamin K1-d7, if not using K1-d4 as the tracer for quantification).
 - Add 1.5 mL of ethanol to precipitate proteins and vortex for 1 minute.
 - Add 4 mL of n-hexane and vortex for 1 minute.
 - Centrifuge at 3000 x g for 10 minutes.
 - Transfer the upper hexane layer to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
 - Reconstitute the dried extract in 100-200 µL of the mobile phase (e.g., methanol/water mixture).

6. LC-MS/MS Analysis:

- Use a high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system coupled with a tandem mass spectrometer.
- Employ a suitable C18 reversed-phase column for chromatographic separation.

- The mobile phase typically consists of a gradient of methanol and water with a modifier like formic acid or ammonium formate.
- Set the mass spectrometer to operate in multiple reaction monitoring (MRM) mode to detect the specific mass transitions for unlabeled Vitamin K1, **Vitamin K1-d4**, and MK-4.

7. Data Analysis:

- Construct calibration curves for each analyte using standards of known concentrations.
- Calculate the concentrations of **Vitamin K1-d4** and newly synthesized labeled MK-4 in each plasma sample.
- Determine pharmacokinetic parameters such as C_{max} (maximum concentration), T_{max} (time to reach C_{max}), and AUC (area under the curve) for **Vitamin K1-d4** to assess bioavailability.
- Calculate the conversion ratio of **Vitamin K1-d4** to labeled MK-4.

Data Presentation

Quantitative Data from Vitamin K1-d4 and Related Tracer Studies

Table 1: Typical Lower Limits of Quantification (LLOQ) for Vitamin K Analogs in Human Plasma using LC-MS/MS

Analyte	LLOQ (ng/mL)	Reference
Vitamin K1 (Phylloquinone)	0.01 - 0.05	[1] [2]
Menaquinone-4 (MK-4)	0.01 - 0.04	[1] [2]
Menaquinone-7 (MK-7)	~0.03	[2]

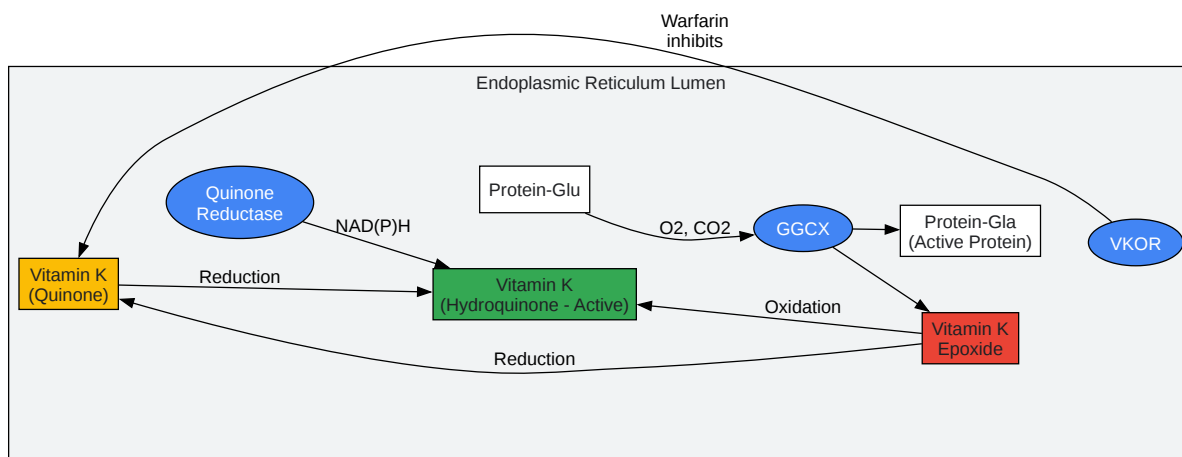
Table 2: Pharmacokinetic Parameters of Oral Vitamin K1 in Healthy Adults

Parameter	Value	Reference
Time to Peak (Tmax)	4-6 hours	
Elimination Half-life (t1/2)	~1.5-3 hours	
Bioavailability from food	4-17% (from spinach)	
Bioavailability (pharmaceutical prep)	Significantly higher than from food	

Visualizations

Signaling Pathway: The Vitamin K Cycle and Gamma-Carboxylation

The primary role of Vitamin K is as a cofactor for the enzyme gamma-glutamyl carboxylase (GGCX), which catalyzes the post-translational carboxylation of glutamate (Glu) residues into gamma-carboxyglutamate (Gla) in specific proteins. This process is essential for their biological activity. The Vitamin K cycle regenerates the active form of vitamin K.

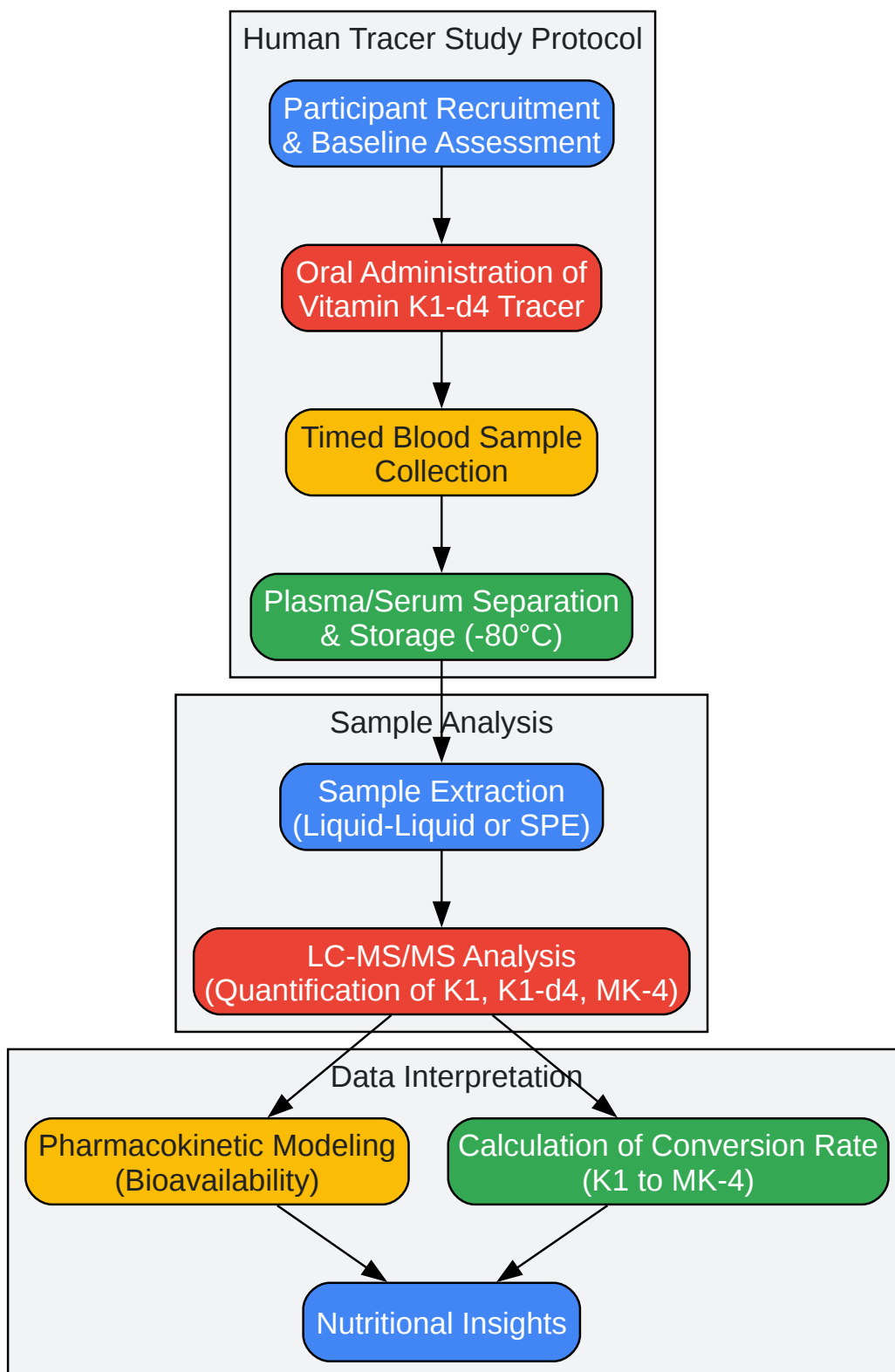


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Caption: The Vitamin K cycle and its role in the gamma-carboxylation of proteins.

Experimental Workflow: Vitamin K1-d4 Tracer Study

This diagram illustrates the typical workflow for a human nutritional study using **Vitamin K1-d4** as a tracer.



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